

Application Note: Ultrasound-Assisted Extraction of Calendoflavobioside 5-O-glucoside

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Calendoflavobioside 5-O-glucoside*

Cat. No.: *B12362513*

[Get Quote](#)

Introduction

Calendoflavobioside 5-O-glucoside is a flavonoid glycoside found in *Calendula officinalis* (pot marigold), a plant known for its various bioactive compounds, including flavonoids, which possess anti-inflammatory, astringent, antifungal, and antiseptic properties.^[1] Ultrasound-assisted extraction (UAE) is a modern and efficient technique for extracting bioactive compounds from plant materials. It offers several advantages over conventional methods, such as reduced extraction time, lower solvent consumption, and increased extraction yield.^{[2][3]} This application note provides a detailed protocol for the ultrasound-assisted extraction of **Calendoflavobioside 5-O-glucoside** from *Calendula officinalis* flowers.

Principle of Ultrasound-Assisted Extraction

Ultrasound-assisted extraction utilizes acoustic cavitation to disrupt plant cell walls, facilitating the release of intracellular contents into the solvent. The collapse of cavitation bubbles near the cell surfaces creates microjets and shockwaves that enhance mass transfer and solvent penetration, thereby improving the extraction efficiency of the target compounds.^{[4][5]}

Experimental Protocol

1. Materials and Reagents

- Dried *Calendula officinalis* flower petals

- Ethanol (various concentrations, e.g., 40-80%)[1]
- Deionized water
- Reference standard of **Calendoflavobioside 5-O-glucoside** (for analytical purposes)
- HPLC grade solvents (for analysis)

2. Equipment

- Ultrasonic bath or probe system with temperature and power control[1][2]
- Grinder or mill
- Analytical balance
- Beakers and flasks
- Filtration apparatus (e.g., vacuum filtration with Whatman filter paper)[6]
- Rotary evaporator
- High-Performance Liquid Chromatography (HPLC) system for quantification[7][8]

3. Sample Preparation

- Dry the *Calendula officinalis* flower petals at a controlled temperature (e.g., 40-50°C) to a constant weight.
- Grind the dried petals into a fine powder using a grinder or mill to increase the surface area for extraction.

4. Ultrasound-Assisted Extraction Procedure

- Weigh a specific amount of the powdered plant material (e.g., 1 gram).
- Place the powder in an extraction vessel (e.g., a flask or beaker).
- Add the extraction solvent (e.g., ethanol-water mixture) at a defined solid-to-liquid ratio.

- Place the extraction vessel in the ultrasonic bath or immerse the ultrasonic probe into the mixture.
- Set the extraction parameters:
 - Ultrasonic Power/Frequency: e.g., 150 W, 40 kHz[1]
 - Temperature: e.g., 64.2°C[1]
 - Extraction Time: e.g., 29 minutes[1]
- After sonication, separate the extract from the solid residue by filtration.[1]
- The collected extract can be concentrated using a rotary evaporator if necessary.
- Store the final extract at a low temperature (e.g., 4°C) for further analysis.

5. Quantification of **Calendoflavobioside 5-O-glucoside**

The concentration of **Calendoflavobioside 5-O-glucoside** in the extract can be determined using High-Performance Liquid Chromatography (HPLC).

- Mobile Phase: A gradient of solvents such as acetonitrile and water with an acidic modifier (e.g., formic acid) is typically used for the separation of flavonoid glycosides.
- Column: A C18 reversed-phase column is commonly employed.
- Detection: UV detection at a wavelength corresponding to the maximum absorbance of the flavonoid glycoside (typically between 280 and 370 nm).
- Quantification: A calibration curve is generated using a reference standard of **Calendoflavobioside 5-O-glucoside** to quantify the amount in the extract.

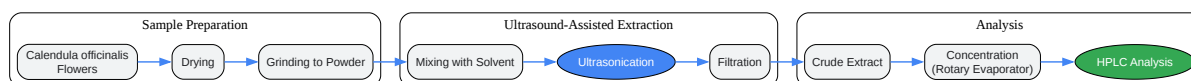
Data Presentation: Optimized UAE Parameters for Flavonoid Extraction

The following table summarizes optimized conditions for the ultrasound-assisted extraction of flavonoids from various plant sources, which can serve as a starting point for the specific

extraction of **Calendoflavobioside 5-O-glucoside** from *Calendula officinalis*.

Parameter	<i>Calendula officinalis</i> (Total Flavonoids)[1]	<i>Eucommia ulmoides</i> (Flavonoids)[4]	<i>Lactuca indica</i> (Flavonoids)[9]	<i>Andrographis echinoides</i> (Flavonoids)[2]
Solvent	39.6% Ethanol	70% Ethanol	58.86% Ethanol	77% Ethanol
Temperature (°C)	64.2	Not specified	Not specified	Room Temperature
Time (min)	29	25	30	41
Solid-to-Liquid Ratio	1:20 g/mL	1:30 g/mL	1:24.76 mL/g	1:35 mL/g
Ultrasonic Power (W)	150	250	411.43	230
Frequency (kHz)	40	Not specified	Not specified	40
Yield	220.2 mg/100g d.w.	169.3 mg/g	48.01 mg/g	10.91 mg CE/g

Experimental Workflow Diagram

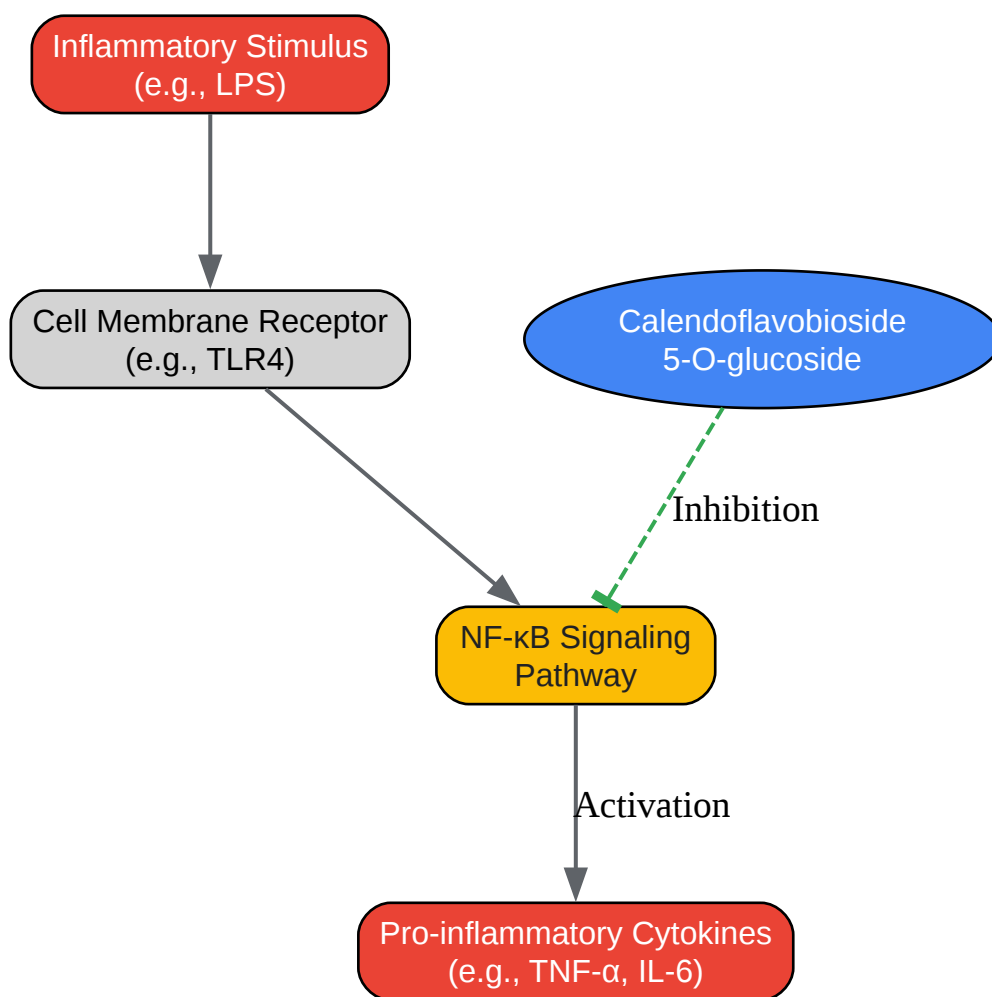


[Click to download full resolution via product page](#)

Caption: Workflow for Ultrasound-Assisted Extraction and Analysis.

Signaling Pathway Diagram (Illustrative)

While a specific signaling pathway for **Calendoflavobioside 5-O-glucoside** is not detailed in the provided context, the following diagram illustrates a general anti-inflammatory pathway that flavonoids are often involved in, for conceptual understanding.



[Click to download full resolution via product page](#)

Caption: General Anti-inflammatory Pathway of Flavonoids.

Conclusion

Ultrasound-assisted extraction is a highly effective method for obtaining **Calendoflavobioside 5-O-glucoside** from *Calendula officinalis*. The optimized parameters derived from studies on total flavonoid extraction from this plant provide a robust starting point for developing a specific and efficient protocol. This advanced extraction technique, coupled with precise analytical

methods like HPLC, is crucial for the research and development of new drugs and functional ingredients based on this bioactive compound.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scispace.com [scispace.com]
- 2. phcog.com [phcog.com]
- 3. researchgate.net [researchgate.net]
- 4. mdpi.com [mdpi.com]
- 5. Ultrasound-assisted deep eutectic solvent extraction of flavonol glycosides from Ginkgo biloba: Optimization of efficiency and mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- 6. mdpi.com [mdpi.com]
- 7. researchgate.net [researchgate.net]
- 8. mdpi.com [mdpi.com]
- 9. Frontiers | Optimization of ultrasonic-assisted extraction of flavonoids from Lactuca indica L. cv. Mengzao and their antioxidant properties [frontiersin.org]
- To cite this document: BenchChem. [Application Note: Ultrasound-Assisted Extraction of Calendoflavobioside 5-O-glucoside]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362513#protocol-for-ultrasound-assisted-extraction-of-calendoflavobioside-5-o-glucoside]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com